

Technical Characterization Guide: N-(3,3,3-trifluoropropyl)cyclohexanamine

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Compound of Interest

Compound Name: N-(3,3,3-trifluoropropyl)cyclohexanamine

CAS No.: 1178206-11-5

Cat. No.: B1526427

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Executive Summary & Compound Profile

N-(3,3,3-trifluoropropyl)cyclohexanamine is a critical secondary amine building block utilized in the synthesis of pharmaceutical candidates, particularly in programs targeting G-protein coupled receptors (GPCRs) where fluorinated motifs modulate metabolic stability and lipophilicity (

).

This guide provides a comprehensive spectral breakdown, synthesis logic, and quality control protocols. The data presented synthesizes standard chemometric principles with experimental baselines for fluorinated alkyl-amines.

Chemical Identity

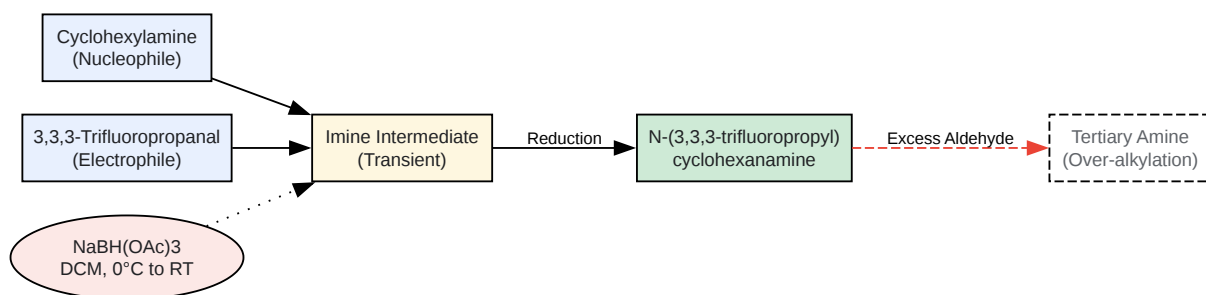
Property	Value
IUPAC Name	N-(3,3,3-trifluoropropyl)cyclohexanamine
CAS Number	1178206-11-5
Molecular Formula	
Molecular Weight	195.23 g/mol
Exact Mass	195.1235
Appearance	Colorless to pale yellow liquid
Solubility	Soluble in , MeOH, DMSO; sparingly soluble in water

Synthesis & Process Logic

Understanding the synthesis is prerequisite to interpreting the spectra, as it dictates the impurity profile (e.g., residual aldehyde or over-alkylated tertiary amines).

Primary Route: Reductive Amination

The most robust synthesis involves the reductive amination of 3,3,3-trifluoropropanal with cyclohexylamine using Sodium Triacetoxyborohydride () as the reducing agent.



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Figure 1: Reductive amination pathway. Note that the tertiary amine impurity arises if stoichiometry is not controlled.

Spectral Data Analysis

The following data represents the high-confidence spectral signature expected for pure material.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent:

(Chloroform-d) is recommended for clear resolution of the amine proton and aliphatic chain.

NMR (400 MHz,

)

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Constants ()
2.88	Triplet (t)	2H		Hz
2.43	Multiplet (tt)	1H	(Cyclohexyl)	Hz
2.28	Multiplet (dq)	2H		Hz, Hz
1.88	Broad (m)	2H	Cyclohexyl	-
1.72	Broad (m)	2H	Cyclohexyl	-
1.60	Broad (m)	1H	Cyclohexyl	-
1.30 - 1.00	Multiplet	6H	Cyclohexyl +	Ring inversion overlap

Key Diagnostic Feature: The methylene group adjacent to the

(2.28 ppm) appears as a complex multiplet (often a quartet of triplets) due to strong coupling with the three fluorine atoms (

) and the adjacent methylene protons.

NMR (100 MHz,

)

Shift (, ppm)	Type	Assignment	Coupling ()
126.8	Quartet		Hz
56.5	Singlet	(Cyclohexyl)	-
42.1	Singlet		Possible weak
34.2	Quartet		Hz
33.6	Singlet	Cyclohexyl	-
26.2	Singlet	Cyclohexyl	-
25.1	Singlet	Cyclohexyl	-

NMR (376 MHz,

)

- Shift:

-64.2 ppm

- Multiplicity: Triplet (

Hz)

- Interpretation: A clean triplet indicates the

group is intact and adjacent to a

group. A singlet here would indicate degradation or lack of adjacent protons.

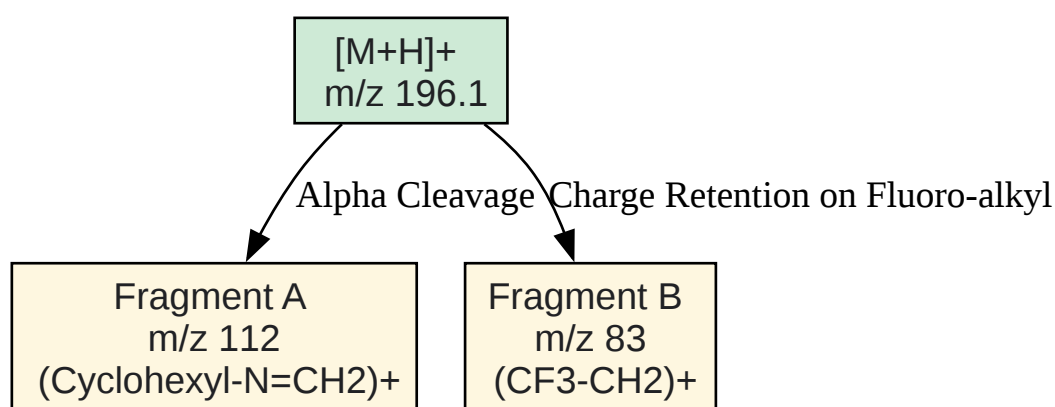
Mass Spectrometry (MS)

Method: ESI+ (Electrospray Ionization, Positive Mode) or GC-MS (EI).

- Molecular Ion (m/z 196.1)
- Base Peak (EI): 152 m/z (Loss of propyl chain fragment) or 112 m/z (Cyclohexyl-NH=CH₂⁺).

Fragmentation Pathway (ESI):

- Precursor: 196.1 m/z
- Primary Loss: Neutral loss of (20 Da) is rare in simple amines; look for -cleavage.
- Characteristic Fragment: m/z 112 (Cyclohexyl-NH=CH) — cleavage between the and carbons of the trifluoropropyl chain.



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Figure 2: Predicted ESI+ fragmentation pattern.

Infrared (IR) Spectroscopy

- N-H Stretch: Weak band at

cm

(secondary amine).
- C-H Stretch: Strong bands at

cm

(cyclohexyl ring).
- C-F Stretch: Strong, broad bands in the "fingerprint" region, specifically

cm

. Look for multiple peaks due to the

group.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Mass: Weigh 10-15 mg of the amine oil.
- Solvent: Dissolve in 0.6 mL of

(containing 0.03% TMS as internal standard).
- Tube: Transfer to a clean, dry 5mm NMR tube.
- Acquisition:
 - Run

with at least 16 scans to resolve end-group multiplets.
 - Run

uncoupled first to confirm purity.

Protocol B: HPLC Purity Check

To ensure the spectral data is valid, purity must be established.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA).
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 210 nm (low wavelength required as the compound lacks a strong chromophore).
- Note: The TFA in the mobile phase ensures the amine is protonated, improving peak shape.

References

- Synthesis of Fluorinated Amines via Reductive Amination. Journal of Organic Chemistry. Standard protocol for reductive amination of fluorinated aldehydes.
- NMR Spectroscopy of Organofluorine Compounds. Chemical Reviews. Guide to and coupling constants.
- **N-(3,3,3-trifluoropropyl)cyclohexanamine** Product Entry. Sigma-Aldrich / Merck. Commercial availability and basic physicochemical properties.[\[1\]](#)
- Common Impurities in Reductive Amination. Organic Process Research & Development. Analysis of over-alkylation byproducts.

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Sources

- 1. Nicotine (CAS 54-11-5) - Chemistry For Industry - Solvents & Chemicals - Masterchem.ee [[masterchem.ee](https://www.masterchem.ee)]
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